Mitigating Side Effects of BAY 1129980: A Technical Support Center

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Compound of Interest

Compound Name: *BAY 1135626*

Cat. No.: *B8359893*

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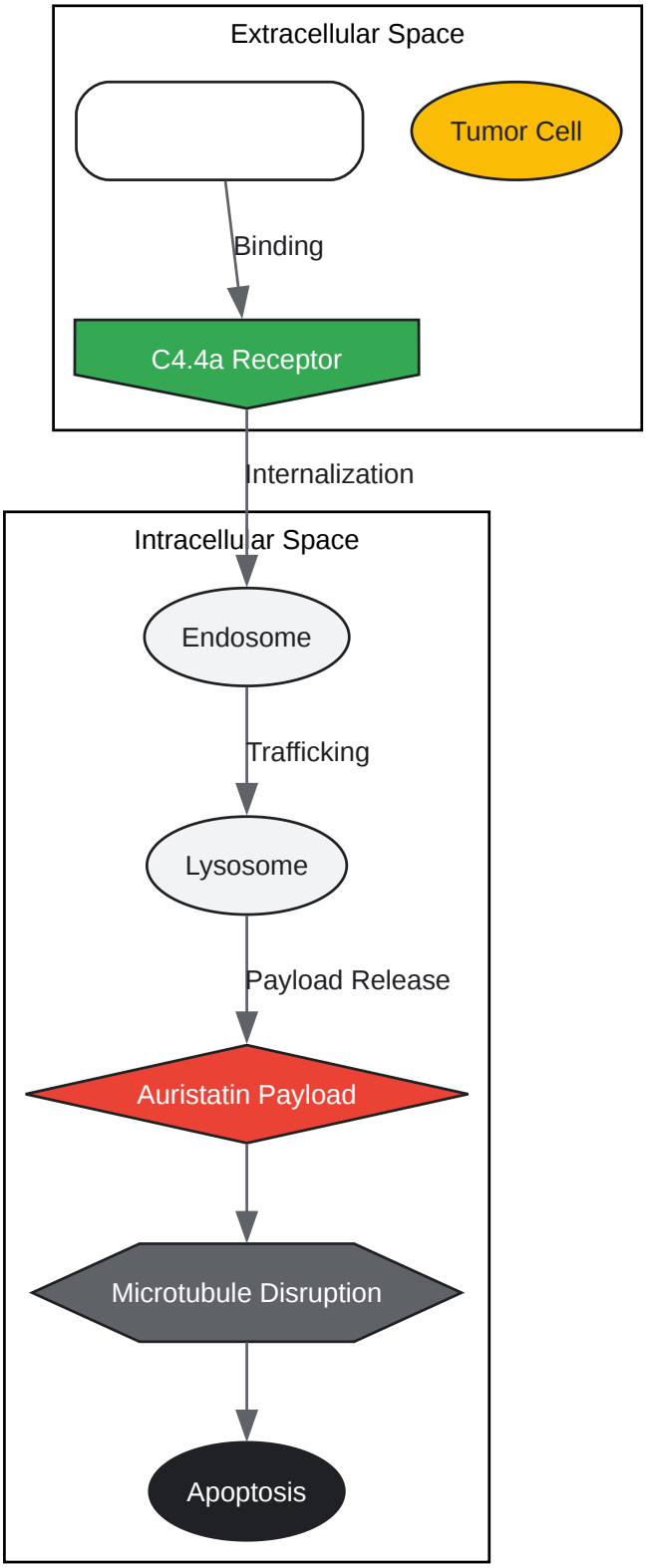
For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on mitigating potential side effects of BAY 1129980 (lupartumab amadotin) that may be observed in pre-clinical and clinical research settings. The information is based on the known mechanism of action of BAY 1129980 and the established side effect profile of antibody-drug conjugates (ADCs) utilizing auristatin derivatives.

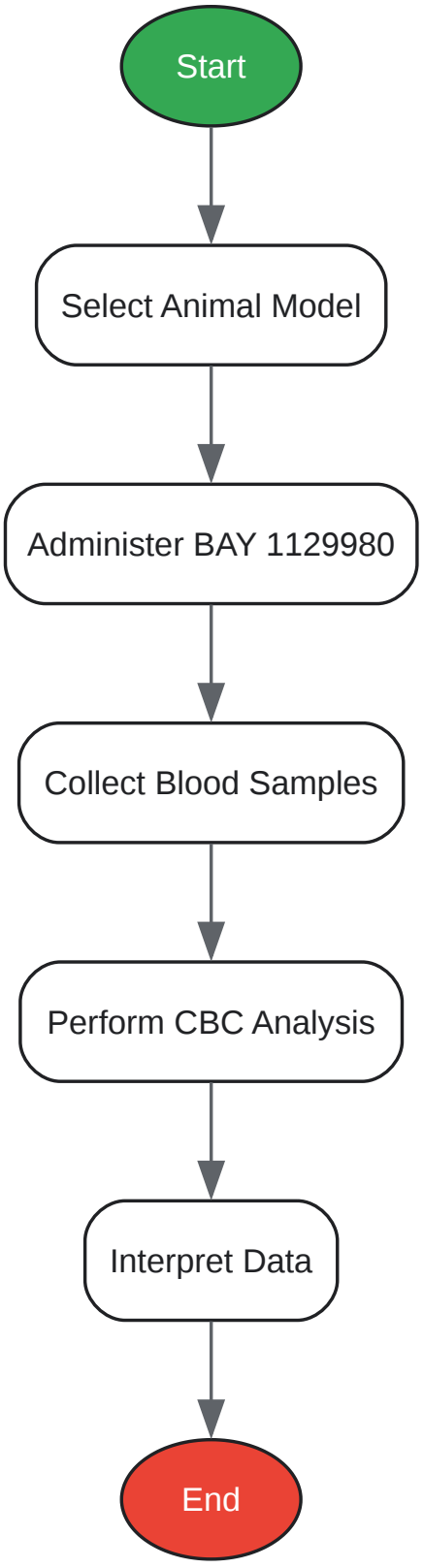
Mechanism of Action of BAY 1129980

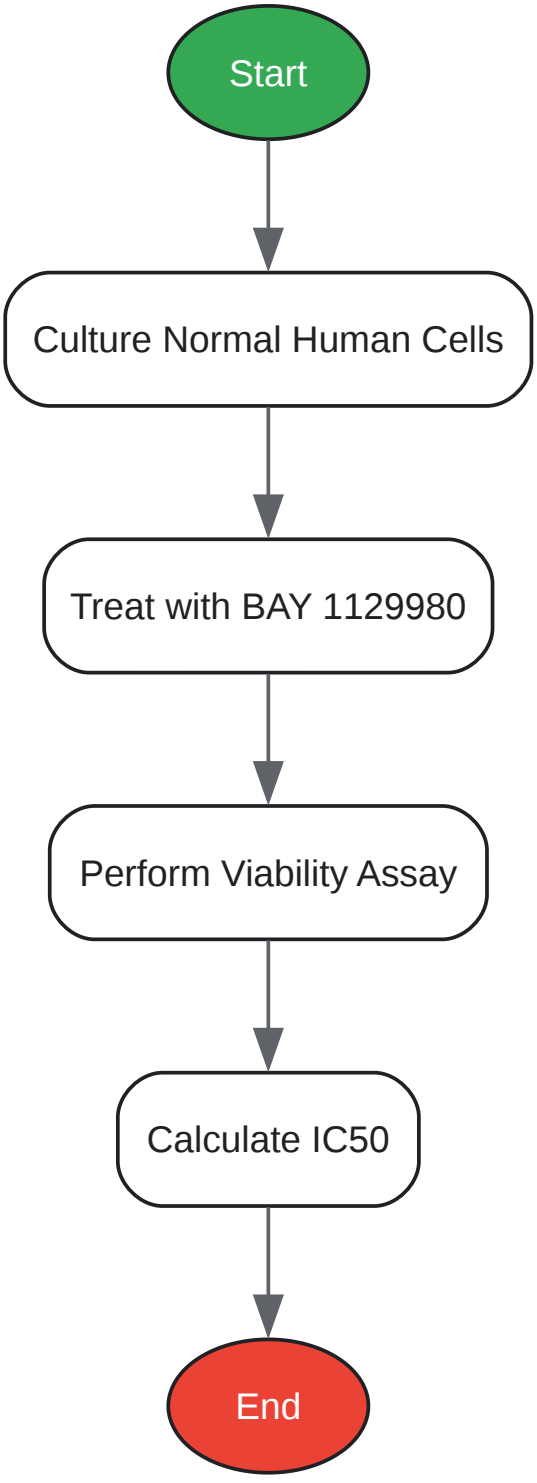
BAY 1129980 is an antibody-drug conjugate that targets C4.4a, a protein expressed on the surface of various solid tumor cells.[1][2] The ADC consists of a human monoclonal antibody directed against C4.4a, linked to a potent microtubule-disrupting agent, a derivative of auristatin.[3][4] Upon binding to C4.4a on a tumor cell, BAY 1129980 is internalized, and the cytotoxic payload is released, leading to cell cycle arrest and apoptosis.

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